

Application Notes and Protocols for 7-Methyl-3-octene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Methyl-3-octene

Cat. No.: B11826508

[Get Quote](#)

A anotação de um pesquisador: A literatura científica e os bancos de dados químicos disponíveis publicamente contêm informações limitadas sobre as aplicações biológicas do 7-Metil-3-octeno. Este composto é principalmente caracterizado em termos de suas propriedades físico-químicas e rotas sintéticas. Atualmente, não há protocolos experimentais estabelecidos que detalhem seu uso em pesquisa biológica ou desenvolvimento de medicamentos, nem há evidências que o liguem a vias de sinalização celular específicas.

As informações a seguir resumem os dados físico-químicos disponíveis e descrevem um protocolo sintético geral.

Propriedades Físico-Químicas

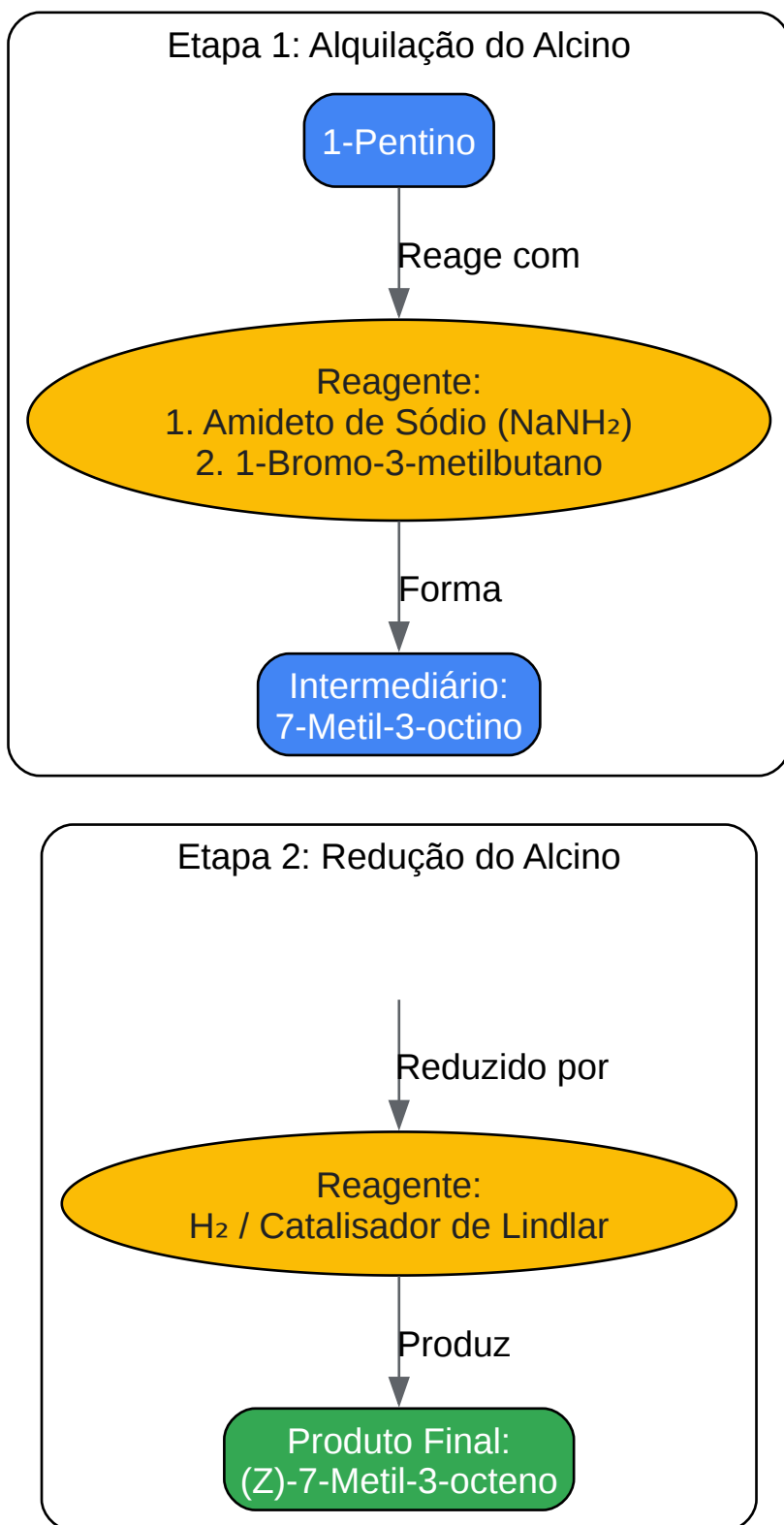
As propriedades do 7-Metil-3-octeno estão resumidas abaixo, com dados provenientes de vários bancos de dados químicos.

Propriedade	Valor	Referência
Fórmula Molecular	C ₉ H ₁₈	[1][2]
Peso Molecular	126.24 g/mol	[1][2]
Número de Registo CAS	86668-33-9	[1][2]
Ponto de Ebulição	140.3°C a 760 mmHg	[3]
Ponto de Inflamação	27.8°C	[3]
Densidade	0.737 g/cm ³	[3]
Índice de Refração	1.425	[3]
Pressão de Vapor	7.7 mmHg a 25°C	[3]
Índice de Retenção de Kovats (não polar padrão)	894.1, 895.02, 897	[1]

Síntese de (Z)-7-Metil-3-octeno

O 7-Metil-3-octeno pode ser sintetizado através de uma abordagem de química orgânica em várias etapas, envolvendo a formação de uma ligação carbono-carbono e a redução seletiva de um alcino.[4][5][6] Um fluxo de trabalho geral para a síntese é descrito abaixo.

Fluxo de Trabalho de Síntese



[Click to download full resolution via product page](#)

Legenda: Fluxo de trabalho para a síntese de (Z)-7-Metil-3-octeno.

Protocolo Experimental para Síntese

Este protocolo descreve um método geral para a síntese de (Z)-7-Metil-3-octeno.

Materiais:

- 1-Pentino
- Amideto de Sódio (NaNH_2) em amónia líquida
- 1-Bromo-3-metilbutano
- Hidrogénio gasoso (H_2)
- Catalisador de Lindlar (paládio envenenado)
- Solventes apróticos adequados (por exemplo, THF, éter dietílico)
- Aparelhagem de vidro padrão para síntese orgânica sob condições inertes

Procedimento:

- Etapa 1: Formação do 7-Metil-3-octino (Alquilação)
 - Num balão de fundo redondo seco equipado com um condensador e uma entrada de gás inerte (por exemplo, azoto ou árgon), dissolva 1-pentino num solvente aprótico adequado e arrefeça a mistura.
 - Adicione lentamente amideto de sódio (NaNH_2) para desprotonar o alcino terminal, formando o acetileto de sódio correspondente.
 - Adicione gota a gota 1-bromo-3-metilbutano à mistura de reação. A reação de substituição nucleofílica formará a nova ligação carbono-carbono.
 - Deixe a reação aquecer até à temperatura ambiente e agite até à conclusão (monitorizada por TLC ou GC).
 - Após a conclusão, neutralize a reação com uma solução aquosa de cloreto de amónio e extraia o produto com um solvente orgânico.

- Purifique o 7-metil-3-octino bruto utilizando cromatografia em coluna ou destilação.
- Etapa 2: Formação do (Z)-7-Metil-3-octeno (Redução)
 - Dissolva o 7-metil-3-octino purificado num solvente adequado (por exemplo, hexano ou etanol) num recipiente de reação adequado.
 - Adicione o catalisador de Lindlar à mistura.
 - Lave o sistema com hidrogénio gasoso e mantenha uma atmosfera de hidrogénio (usando um balão).
 - Agite a mistura vigorosamente para garantir um bom contacto entre os reagentes e o catalisador.
 - Monitorize o progresso da reação por GC ou RMN para observar o desaparecimento do material de partida e o aparecimento do produto. A reação deve ser interrompida assim que todo o alcino for consumido para evitar a sobre-redução a um alcano.
 - Após a conclusão, filtre o catalisador e remova o solvente sob pressão reduzida para obter o produto (Z)-7-metil-3-octeno.

Conclusão

Embora um protocolo de síntese para o 7-Metil-3-octeno possa ser delineado com base em reações orgânicas padrão, a falta de dados publicados sobre as suas aplicações biológicas impede a criação de notas de aplicação detalhadas ou protocolos experimentais para utilização em investigação de ciências da vida ou desenvolvimento de medicamentos. Não existem vias de sinalização conhecidas associadas a este composto. A investigação futura poderá elucidar potenciais papéis biológicos para este e outros alquenos simples.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 7-Methyl-3-octene | C₉H₁₈ | CID 5362771 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 7-Methyl-3-octene [webbook.nist.gov]
- 3. (3E)-7-methyloct-3-ene | 86668-33-9 [chemnet.com]
- 4. Answered: Devise a synthesis of (Z)-7-methyl-3-octene using one of the starting materials and any of the reagents below using the fewest steps possible. If you need fewer... | bartleby [bartleby.com]
- 5. Solved Devise a synthesis of (Z)-7-methyl-3-octene using one | Chegg.com [chegg.com]
- 6. Solved Devise a synthesis of (Z)-7-methyl-3-octene using one | Chegg.com [chegg.com]
- To cite this document: BenchChem. [Application Notes and Protocols for 7-Methyl-3-octene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11826508#experimental-protocols-using-7-methyl-3-octene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

